

Proper Disposal of EC144: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: EC144

Cat. No.: B1671070

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For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of chemical compounds is a critical component of laboratory operations. This document provides essential safety and logistical information for the proper disposal of **EC144**, a potent and selective Hsp90 inhibitor. While some safety data sheets (SDS) indicate that **EC144** is not classified as a hazardous substance under GHS or CLP regulations, it is imperative to handle and dispose of it with care as a chemical waste to minimize environmental impact and ensure personnel safety.[\[1\]](#)[\[2\]](#)

Immediate Safety and Handling

Before beginning any disposal procedures, ensure you are wearing appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. In case of accidental exposure, follow these first-aid measures:

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, separating eyelids with fingers to ensure thorough rinsing. Seek prompt medical attention.[\[1\]](#)
- **Skin Contact:** Wash the affected area thoroughly with soap and water. Remove any contaminated clothing. If irritation persists, consult a physician.[\[1\]](#)

- Inhalation: Move the individual to fresh air. If breathing is difficult, provide respiratory support.
[\[1\]](#)
- Ingestion: Wash out the mouth with water. Do not induce vomiting. Seek immediate medical attention.[\[1\]](#)

EC144 Chemical and Physical Properties

A summary of key quantitative data for **EC144** is provided in the table below for easy reference.

Property	Value
Molecular Formula	C ₂₁ H ₂₄ ClN ₅ O ₂
Molecular Weight	413.9 g/mol
CAS Number	911397-80-3
Solubility	Soluble in DMSO and ethanol [3]
Appearance	Solid powder
Storage	Store at -20°C [3]

Step-by-Step Disposal Protocol

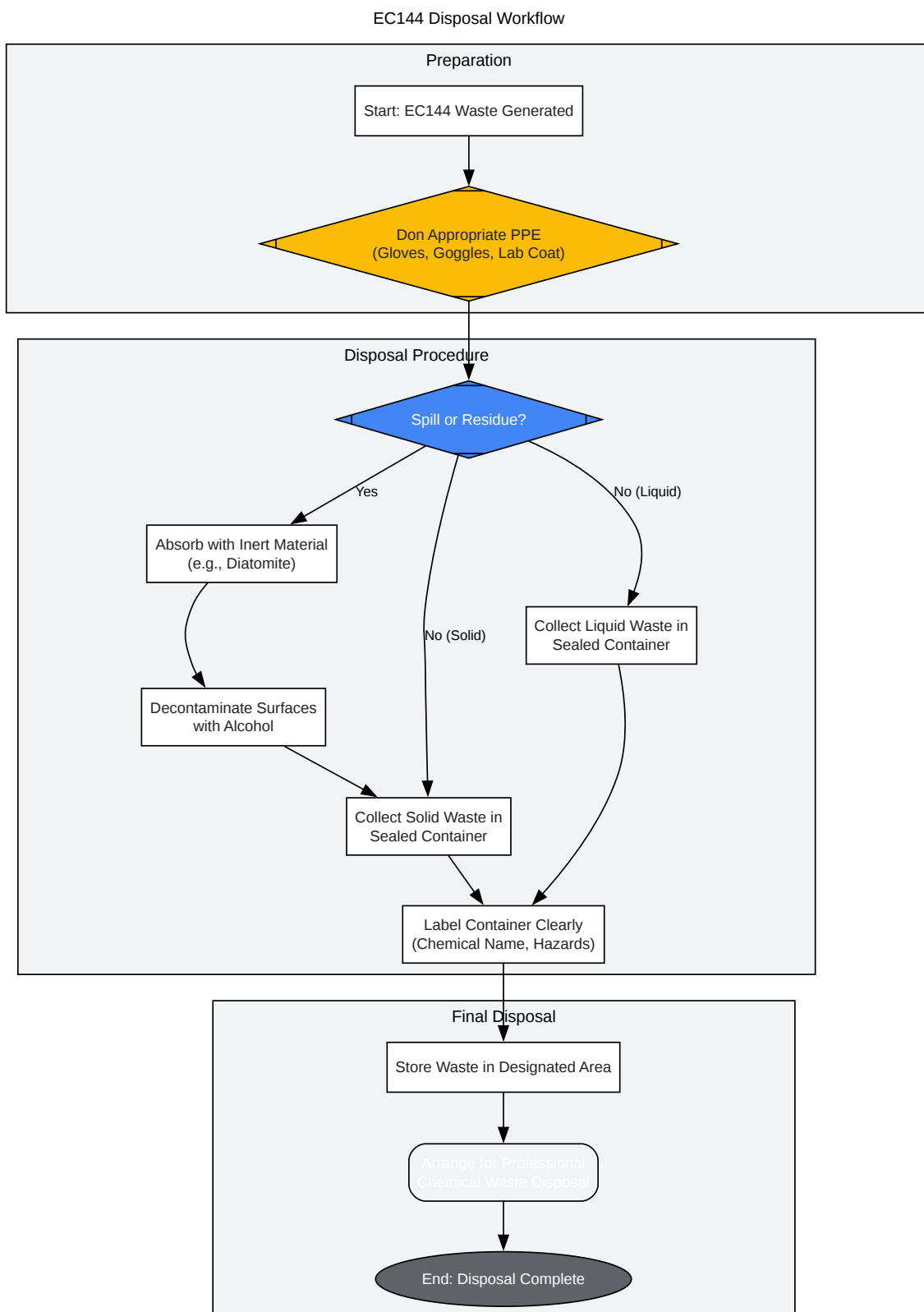
Follow these procedural steps for the safe disposal of **EC144** and associated materials.

- Containment of Spills: In the event of a spill, absorb any liquid solutions of **EC144** with an inert, finely-powdered liquid-binding material such as diatomite or a universal binder.[\[1\]](#) For solid spills, carefully sweep up the material to avoid generating dust.
- Decontamination: Thoroughly decontaminate any surfaces or equipment that have come into contact with **EC144** by scrubbing with alcohol.[\[1\]](#)
- Waste Collection:
 - Place solid **EC144** waste and used absorbent materials into a clearly labeled, sealed container.

- For solutions of **EC144**, collect them in a separate, sealed container labeled with the chemical name and any solvents used.
- Disposal: Arrange for the collection of the sealed waste containers by a specialized chemical waste disposal company.^[2] Although not officially classified as hazardous, it is best practice to dispose of **EC144** at a regulated landfill or through other approved methods for chemical wastes, in accordance with national and local regulations.^[2] Do not dispose of **EC144** down the drain.

Disposal Workflow

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **EC144**.



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Caption: A flowchart outlining the key steps for the safe handling and disposal of **EC144** waste in a laboratory setting.

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